

2-Bromo-4,5-difluorobenzoyl chloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4,5-difluorobenzoyl chloride

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An In-Depth Technical Guide to **2-Bromo-4,5-difluorobenzoyl chloride**: Properties, Synthesis, and Applications

This guide provides an in-depth technical overview of **2-Bromo-4,5-difluorobenzoyl chloride**, a key halogenated aromatic building block. Designed for researchers, chemists, and professionals in drug development, this document details the compound's essential physicochemical properties, a validated synthesis protocol, core reactivity, and critical safety guidelines. The insights herein are grounded in established chemical principles to empower scientists in leveraging this versatile reagent for advanced synthetic applications.

Section 1: Chemical Identity and Physicochemical Properties

2-Bromo-4,5-difluorobenzoyl chloride is a trifunctional aromatic compound, featuring a reactive acyl chloride group and three halogen substituents (one bromine, two fluorine atoms) on the benzene ring. This specific arrangement of functional groups makes it a valuable intermediate in the synthesis of complex organic molecules, particularly in the fields of pharmaceuticals and materials science. Its identity is unequivocally established by its CAS number: 103994-89-4.^{[1][2]}

The compound's reactivity and physical state are dictated by its molecular structure. The acyl chloride is highly susceptible to nucleophilic attack, which is the cornerstone of its synthetic

utility. Physically, it is typically encountered as off-white or low-melting crystals.^[3] A summary of its key properties is presented below for quick reference.

Table 1: Physicochemical Data for **2-Bromo-4,5-difluorobenzoyl chloride**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₂ BrClF ₂ O	[1][2][4]
Molecular Weight	255.44 g/mol	[2][3]
CAS Number	103994-89-4	[1][2]
Appearance	Off-white, low melting crystals	[3]
Boiling Point	121-123 °C (at 32 Torr)	[3]
Predicted Density	1.818 ± 0.06 g/cm ³	[3]
IUPAC Name	2-bromo-4,5-difluorobenzoyl chloride	[2]

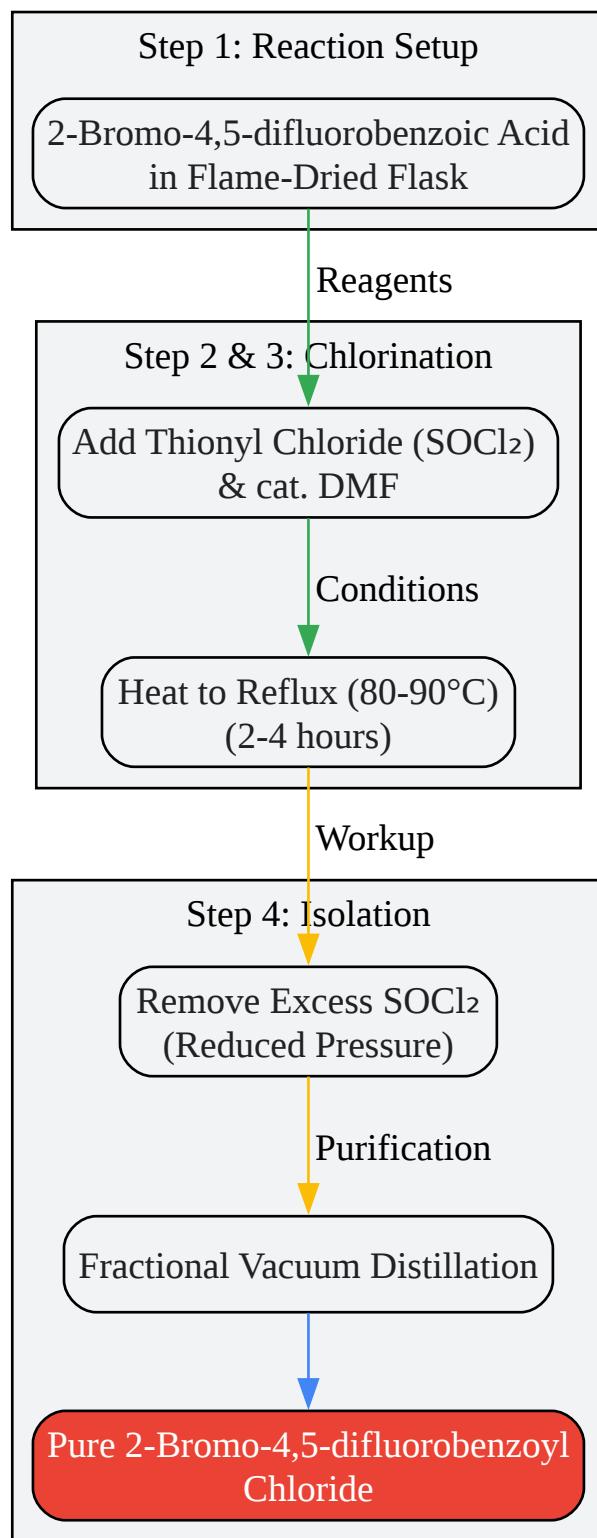
Section 2: Synthesis Methodology

The most direct and industrially relevant synthesis of **2-Bromo-4,5-difluorobenzoyl chloride** involves the chlorination of its corresponding carboxylic acid precursor, 2-Bromo-4,5-difluorobenzoic acid. This conversion is a standard organic transformation, but its success hinges on the careful selection of the chlorinating agent and strict control of reaction conditions to prevent side reactions and ensure high purity of the final product.

Thionyl chloride (SOCl₂) is the reagent of choice for this transformation due to its efficacy and the volatile nature of its byproducts (SO₂ and HCl), which simplifies purification. The reaction proceeds via a nucleophilic acyl substitution mechanism, where the hydroxyl group of the carboxylic acid is converted into a superior leaving group, facilitating its displacement by a chloride ion. A catalytic amount of N,N-dimethylformamide (DMF) is often employed to accelerate the reaction through the in-situ formation of the Vilsmeier reagent, a more potent acylating agent.

Experimental Protocol: Synthesis from 2-Bromo-4,5-difluorobenzoic acid

- 1. Reagent Preparation & Setup: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 2-Bromo-4,5-difluorobenzoic acid (1.0 eq). The system must be kept under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis of the acyl chloride product by atmospheric moisture. [\[5\]](#)
- 2. Addition of Chlorinating Agent: Add an excess of thionyl chloride (SOCl_2 , ~2.0-3.0 eq), which serves as both the reagent and the solvent.[\[6\]](#) Cautiously add a catalytic amount of DMF (e.g., 1-2 drops) to the stirred suspension.
- 3. Reaction Execution: Slowly heat the reaction mixture to reflux (approximately 80-90°C).[\[6\]](#) The solid benzoic acid derivative will gradually dissolve as it is converted to the acyl chloride. Monitor the reaction progress by observing the cessation of gas evolution (HCl and SO_2). The reaction is typically complete within 2-4 hours.
- 4. Product Isolation & Purification: After cooling the mixture to room temperature, remove the excess thionyl chloride under reduced pressure (vacuum distillation). The crude **2-Bromo-4,5-difluorobenzoyl chloride** can then be purified by fractional vacuum distillation to yield the final product as a clear or off-white liquid/solid.[\[6\]](#)

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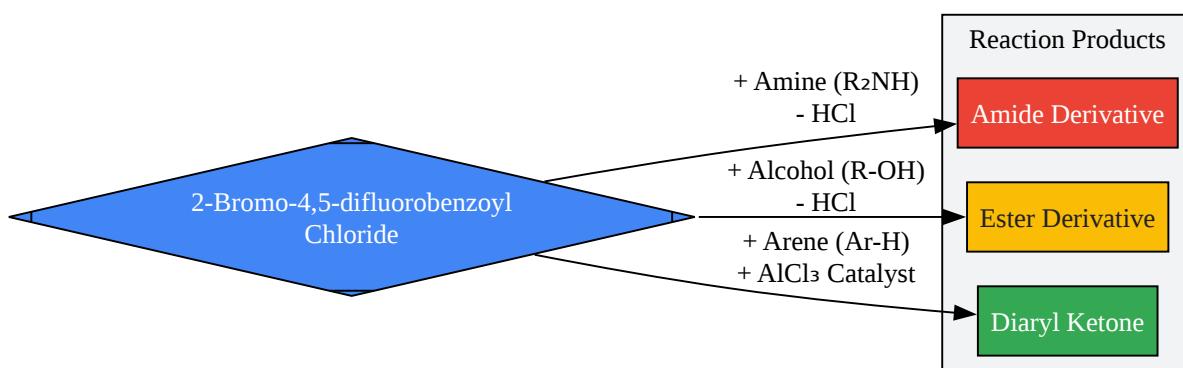
Caption: Synthesis workflow for **2-Bromo-4,5-difluorobenzoyl chloride**.

Section 3: Core Reactivity and Applications

The synthetic value of **2-Bromo-4,5-difluorobenzoyl chloride** is derived from the high electrophilicity of the carbonyl carbon in the acyl chloride group. This makes it an excellent acylating agent that readily undergoes nucleophilic acyl substitution with a wide range of nucleophiles.^[7] This reactivity allows for the facile introduction of the 2-bromo-4,5-difluorobenzoyl moiety into various molecular scaffolds.

Key applications include:

- **Amide Synthesis:** Reaction with primary or secondary amines yields corresponding amides. This is one of the most common and robust bond-forming reactions in medicinal chemistry, used to link molecular fragments.
- **Ester Synthesis:** Reaction with alcohols or phenols in the presence of a non-nucleophilic base (e.g., pyridine or triethylamine) produces esters.
- **Friedel-Crafts Acylation:** It can act as the acylating agent in Friedel-Crafts reactions with electron-rich aromatic compounds to form diaryl ketones.
- **Advanced Building Block:** It is specifically listed as a building block for protein degraders, a cutting-edge area of drug discovery involving the design of molecules like PROTACs (Proteolysis-Targeting Chimeras).^[1]



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Caption: Core reactivity pathways of **2-Bromo-4,5-difluorobenzoyl chloride**.

Section 4: Safety, Handling, and Storage

2-Bromo-4,5-difluorobenzoyl chloride is a corrosive and moisture-sensitive chemical that requires careful handling to ensure personnel safety and maintain product integrity.[3][5] Upon contact with water or moisture, it hydrolyzes to release corrosive hydrogen chloride (HCl) gas.

Table 2: GHS Hazard Information

Pictogram(s)	Signal Word	Hazard Statement(s)
 alt text	Danger	Causes severe skin burns and eye damage.[5]

Handling and Personal Protective Equipment (PPE)

- Ventilation: All handling must be conducted in a well-ventilated chemical fume hood to avoid inhalation of vapors or HCl gas.[8][9]
- Personal Protective Equipment: Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile or neoprene), splash-proof safety goggles, a face shield, and a lab coat.[5][8]
- Dispensing: Use non-sparking tools and handle under an inert atmosphere (e.g., a glove box or nitrogen blanket) where possible.[8]

Storage

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as water, strong bases, alcohols, and oxidizing agents.[5][9]
- Inert Atmosphere: For long-term storage, sealing the container under an inert atmosphere (argon or nitrogen) is recommended to prevent degradation.[1]

First-Aid Measures

- Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[5][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][9]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Conclusion

2-Bromo-4,5-difluorobenzoyl chloride is a high-value chemical intermediate with a well-defined reactivity profile. Its utility in constructing complex molecular architectures, particularly amides and esters, makes it indispensable for researchers in drug discovery and advanced materials. Understanding its synthesis, reactivity, and stringent handling requirements is paramount for its safe and effective application in the laboratory.

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- To cite this document: BenchChem. [2-Bromo-4,5-difluorobenzoyl chloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2796288#2-bromo-4-5-difluorobenzoyl-chloride-molecular-weight-and-formula]

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